

Synthesis Pathway of SAR107375E Impurity 14-d8: An In-depth Technical Guide

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Compound of Interest

Compound Name: SAR107375E Impurity 14-d8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide details a plausible synthetic pathway for **SAR107375E Impurity 14-d8**, a deuterated analog of a potential impurity of the dual thrombin and factor Xa inhibitor, SAR107375E. This document provides a comprehensive overview of the synthetic route, including detailed experimental protocols and data presentation, to support research and drug development activities.

Introduction to SAR107375E and Its Impurities

SAR107375E, chemically named 5-Chlorothiophene-2-carboxylic acid [(S)-2-[2-methyl-3-(2-oxopyrrolidin-1-yl)benzenesulfonylamino]-3-(4-methylpiperazin-1-yl)-3-oxopropyl]amide, is a potent anticoagulant. As with any pharmaceutical compound, the identification and synthesis of its impurities are critical for safety assessment and quality control. Impurity 14 is a potential process-related impurity or degradation product of SAR107375E. The "-d8" designation in "Impurity 14-d8" strongly suggests the presence of eight deuterium atoms, most likely located on the piperazine ring, a common site for deuteriation in molecules containing this moiety. The molecular formula of **SAR107375E Impurity 14-d8** is C₂₄H₂₂D₈ClN₅O₆S₂, indicating the

addition of one oxygen atom compared to the parent compound. This suggests that Impurity 14 is likely an N-oxide derivative of SAR107375E.

Proposed Structure of SAR107375E Impurity 14

Based on the molecular formula and common degradation pathways of molecules containing a piperazine ring, SAR107375E Impurity 14 is proposed to be the N-oxide of the N-methylpiperazine moiety. The oxidation is most likely to occur at the more sterically accessible and electron-rich tertiary amine (N-4).

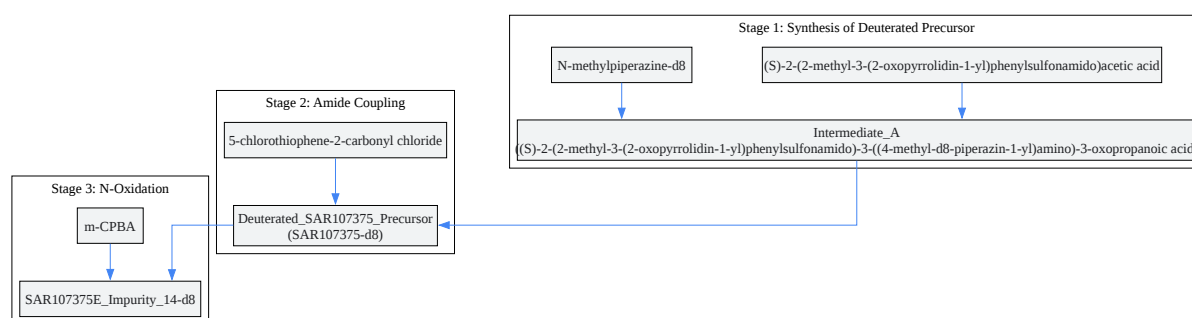
Synthetic Pathway of SAR107375E Impurity 14-d8

The synthesis of **SAR107375E Impurity 14-d8** can be envisioned as a two-stage process:

- Synthesis of the deuterated intermediate: Preparation of N-methyl-d3-piperazine-d8.
- Coupling and Oxidation: Incorporation of the deuterated piperazine into the SAR107375E backbone, followed by N-oxidation.

A more direct approach involves the synthesis of SAR107375-d8 followed by a final oxidation step to yield Impurity 14-d8. This is the pathway detailed below.

Overall Synthesis Workflow



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Caption: Proposed synthesis workflow for **SAR107375E Impurity 14-d8**.

Experimental Protocols

Stage 1: Synthesis of (S)-2-(2-methyl-3-(2-oxopyrrolidin-1-yl)phenylsulfonamido)-3-((4-methyl-d8-piperazin-1-yl)amino)-3-oxopropanoic acid (Intermediate A)

- Materials: (S)-2-(2-methyl-3-(2-oxopyrrolidin-1-yl)phenylsulfonamido)acetic acid, N-methylpiperazine-d8, N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC), 1-Hydroxybenzotriazole (HOBt), Diisopropylethylamine (DIPEA), Dichloromethane (DCM).
- Procedure:
 - To a solution of (S)-2-(2-methyl-3-(2-oxopyrrolidin-1-yl)phenylsulfonamido)acetic acid (1.0 eq) in DCM, add EDC (1.2 eq), HOBt (1.1 eq), and DIPEA (2.5 eq).

- Stir the mixture at room temperature for 30 minutes.
- Add N-methylpiperazine-d8 (1.1 eq) to the reaction mixture.
- Continue stirring at room temperature for 12-16 hours.
- Monitor the reaction by TLC or LC-MS.
- Upon completion, wash the reaction mixture with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield Intermediate A.

Stage 2: Synthesis of 5-chloro-N-((S)-2-(2-methyl-3-(2-oxopyrrolidin-1-yl)phenylsulfonamido)-3-(4-methyl-d8-piperazin-1-yl)-3-oxopropyl)thiophene-2-carboxamide (Deuterated SAR107375 Precursor - B)

- Materials: Intermediate A, 5-chlorothiophene-2-carbonyl chloride, Triethylamine (TEA), Dichloromethane (DCM).
- Procedure:
 - Dissolve Intermediate A (1.0 eq) in DCM and cool to 0 °C.
 - Add TEA (2.0 eq) to the solution.
 - Slowly add a solution of 5-chlorothiophene-2-carbonyl chloride (1.1 eq) in DCM.
 - Allow the reaction to warm to room temperature and stir for 4-6 hours.
 - Monitor the reaction by TLC or LC-MS.
 - Upon completion, wash the reaction mixture with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.

- Purify the crude product by column chromatography (silica gel, ethyl acetate/hexane gradient) to obtain the deuterated SAR107375 precursor (B).

Stage 3: Synthesis of **SAR107375E Impurity 14-d8** (C)

- Materials: Deuterated SAR107375 Precursor (B), meta-Chloroperoxybenzoic acid (m-CPBA), Dichloromethane (DCM).
- Procedure:
 - Dissolve the deuterated SAR107375 precursor (B) (1.0 eq) in DCM and cool to 0 °C.
 - Add a solution of m-CPBA (1.1 eq) in DCM dropwise.
 - Stir the reaction mixture at 0 °C for 1-2 hours.
 - Monitor the reaction by TLC or LC-MS for the formation of the N-oxide.
 - Upon completion, quench the reaction with a saturated solution of sodium thiosulfate.
 - Separate the organic layer, wash with saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
 - Purify the crude product by preparative HPLC to yield **SAR107375E Impurity 14-d8** (C).

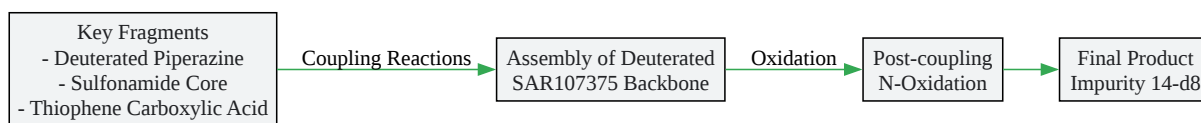
Data Presentation

Table 1: Key Intermediates and Final Product Information

Compound	Molecular Formula	Molecular Weight (g/mol)	Deuterium Incorporation
N-methylpiperazine-d8	C5H4D8N2	108.21	>98%
Deuterated SAR107375 Precursor (B)	C24H22D8CIN5O5S2	590.17	>98%
SAR107375E Impurity 14-d8 (C)	C24H22D8CIN5O6S2	606.17	>98%

Logical Relationships in Synthesis

The synthesis follows a logical progression of building the complex molecule from key fragments.



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Caption: Logical flow of the synthesis strategy.

Conclusion

This technical guide provides a detailed, albeit proposed, synthetic pathway for **SAR107375E Impurity 14-d8**. The synthesis leverages common organic chemistry reactions, including amide coupling and N-oxidation. The provided experimental protocols and data tables offer a solid foundation for researchers and drug development professionals to synthesize this specific deuterated impurity for use as a reference standard in analytical studies. The synthesis of such standards is paramount for the accurate quantification of impurities in the final drug product, ensuring its safety and efficacy.

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